

Best practices for handling and storing Di-m-tolyl-silane

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Compound of Interest

Compound Name: *Di-m-tolyl-silane*

Cat. No.: *B15440892*

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Disclaimer: This guide provides general best practices for handling and storing **Di-m-tolyl-silane** based on information available for related aryl silane compounds. A substance-specific Safety Data Sheet (SDS) should always be consulted for detailed safety and handling information.

Frequently Asked Questions (FAQs)

Q1: What is **Di-m-tolyl-silane** and what are its primary hazards?

Di-m-tolyl-silane is an organosilicon compound. While specific hazard data for this compound is not readily available, aryl silanes as a class are sensitive to moisture and can react with water to produce flammable and/or toxic byproducts.^[1] Handling should always be conducted with care to avoid contact with skin and eyes, and inhalation of vapors.^[1]

Q2: What are the proper storage conditions for **Di-m-tolyl-silane**?

Di-m-tolyl-silane should be stored in a cool, dark, and dry place, away from direct sunlight and moisture.^[1] The container should be tightly sealed to prevent the intrusion of moisture, which can lead to degradation of the product.^[1] For some reactive silanes, refrigeration (0 to 5°C) may be recommended. Always refer to the supplier's specific storage instructions.

Q3: What personal protective equipment (PPE) should I wear when handling **Di-m-tolyl-silane**?

When handling **Di-m-tolyl-silane**, it is essential to wear appropriate personal protective equipment, including:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect clothing.
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.[\[1\]](#)

Q4: What materials are incompatible with **Di-m-tolyl-silane**?

Di-m-tolyl-silane is expected to be incompatible with strong oxidizing agents and water. Contact with moisture can lead to hydrolysis, potentially producing hazardous byproducts.[\[1\]](#)

Troubleshooting Guides

Issue: I observe fumes when I open the **Di-m-tolyl-silane** container.

- Possible Cause: The compound may be reacting with moisture in the air. Silane compounds can hydrolyze upon contact with water, which can sometimes produce fumes.[\[1\]](#)
- Solution: Immediately close the container and move it to a well-ventilated area such as a fume hood. Ensure your personal protective equipment is properly worn. When reopening, do so slowly in a controlled environment.

Issue: The material has changed in appearance (e.g., become cloudy or solidified).

- Possible Cause: This may indicate product degradation due to improper storage, particularly exposure to moisture or air.
- Solution: Do not use the material if its appearance has changed significantly. Contact your supplier for further instructions on disposal. Ensure that going forward, the compound is

stored under inert atmosphere (e.g., argon or nitrogen) and in a tightly sealed container.

Quantitative Data Summary

The following table outlines the typical quantitative data that should be sought from a substance-specific Safety Data Sheet (SDS) for **Di-m-tolyl-silane**. The values for the related compound, Di(p-tolyl)dichlorosilane, are provided for reference only and may not be representative of **Di-m-tolyl-silane**.

Property	Value (for Di(p-tolyl)dichlorosilane)	Importance
Molecular Weight	281.26 g/mol [2]	Essential for stoichiometric calculations in experiments.
Boiling Point	225-226°C @ 50mm[2]	Important for purification by distillation and understanding volatility.
Flash Point	>110°C[2]	Critical for assessing fire hazards during handling and storage.
Density	1.1 g/cm ³ [2]	Needed for accurate measurements and calculations.

Experimental Protocols

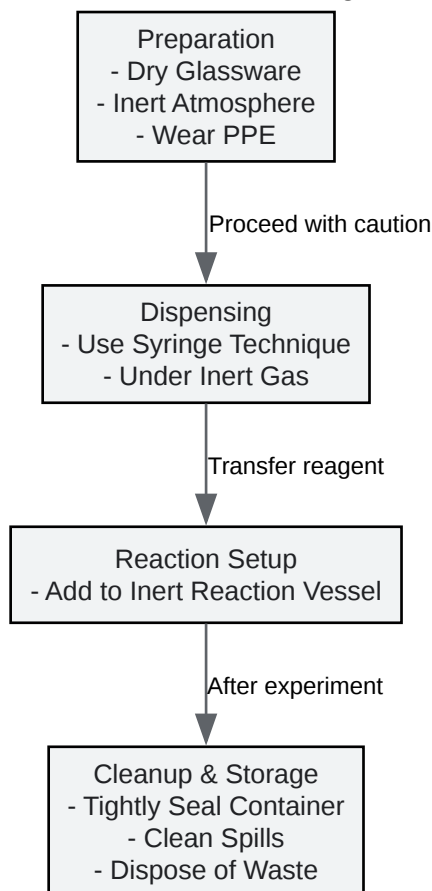
Protocol for Handling Air and Moisture-Sensitive **Di-m-tolyl-silane**

- Preparation:
 - Ensure all glassware is oven-dried and cooled under a stream of inert gas (e.g., argon or nitrogen).
 - Work in a well-ventilated fume hood.
 - Wear appropriate PPE (chemical-resistant gloves, safety goggles, lab coat).

- Dispensing the Reagent:
 - If the **Di-m-tolyl-silane** is in a septa-sealed bottle, use a dry, inert gas-flushed syringe to withdraw the required amount.
 - If the container is not sealed with a septum, open it briefly under a positive pressure of inert gas to minimize exposure to air and moisture.
 - Dispense the liquid directly into the reaction vessel which is also under an inert atmosphere.
- Post-Handling:
 - Tightly seal the **Di-m-tolyl-silane** container, preferably under an inert atmosphere.
 - Clean any spills immediately with an appropriate absorbent material and dispose of the waste according to institutional guidelines.
 - Wash hands thoroughly after handling.[\[1\]](#)

Visual Guides

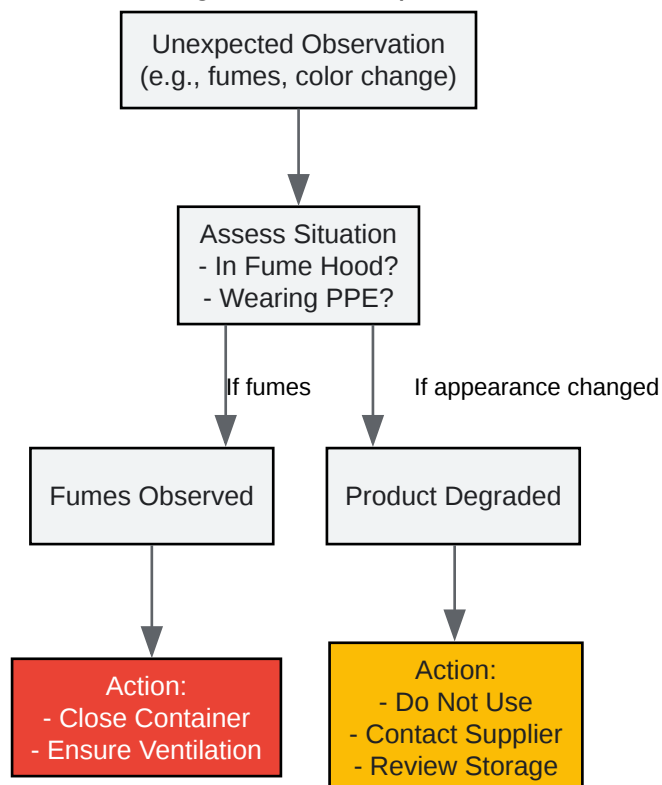
Experimental Workflow for Handling Di-m-tolyl-silane



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Caption: A typical experimental workflow for safely handling **Di-m-tolyl-silane**.

Troubleshooting Guide: Unexpected Observations



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Caption: A troubleshooting guide for common issues encountered with **Di-m-tolyl-silane**.

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